

Unveiling Indium-110: A Technical Guide to its Synthesis and Discovery

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Indium-110*

CAS No.: *14133-75-6*

Cat. No.: *B1235001*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis and discovery of the **Indium-110** (^{110}In) isotope. This document details the nuclear reactions utilized for its production, extensive experimental protocols for its synthesis and separation, and a historical account of its discovery. Quantitative data is presented in structured tables for clarity, and key processes are visualized through detailed diagrams.

Discovery of Indium-110

The discovery of **Indium-110** is chronicled in the comprehensive work "Discovery of the Indium Isotopes" by S. Amos and M. Thoennessen. The initial identification of this isotope was a significant step in expanding the chart of nuclides and understanding the nuclear landscape of indium.

Properties of Indium-110

Indium-110 is a radioactive isotope with a half-life of 4.92 hours. It primarily decays through electron capture (EC) and positron emission (β^+) to Cadmium-110 (^{110}Cd). A notable

characteristic of ^{110}In is the existence of a metastable state, $^{110\text{m}}\text{In}$, with a half-life of 69.1 minutes.

Table 1: Nuclear Properties of Indium-110

Property	Value
Half-life	4.92(8) h[1]
Decay Mode	EC, β^+ [1]
Daughter Isotope	^{110}Cd [1]
Mass Excess	-86.475 MeV
Spin and Parity	7+[1]
Isomeric State	$^{110\text{m}}\text{In}$
Isomer Half-life	69.1(5) min
Isomer Spin and Parity	2+

Synthesis of Indium-110

The production of **Indium-110** is primarily achieved through charged-particle bombardment of enriched Cadmium-110 targets in a cyclotron. The two most common nuclear reactions are:

- $^{110}\text{Cd}(\text{p},\text{n})^{110}\text{In}$
- $^{110}\text{Cd}(\text{d},2\text{n})^{110}\text{In}$

The choice of reaction depends on the available particle beams and desired production yield.

Table 2: Production Reactions for Indium-110

Reaction	Projectile	Target	Product
(p,n)	Proton	^{110}Cd	^{110}In
(d,2n)	Deuteron	^{110}Cd	^{110}In

Experimental Protocol: Synthesis via $^{110}\text{Cd}(\text{p},\text{n})^{110}\text{In}$

This protocol outlines the general steps for the production of **Indium-110** using a proton beam.

1. Target Preparation:

- Highly enriched (>95%) Cadmium-110 oxide (^{110}CdO) is typically used as the target material.
- The ^{110}CdO powder is pressed into a shallow dish made of a high-purity, high-melting-point metal such as platinum or silver.
- The target is then sintered in a furnace to create a solid, stable pellet.
- The target is mounted onto a water-cooled target holder for irradiation.

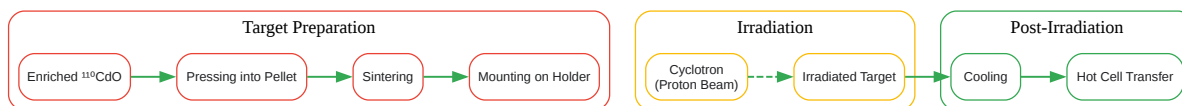
2. Irradiation:

- The target is bombarded with a proton beam from a cyclotron.
- Proton Energy: The optimal energy range for the (p,n) reaction is typically between 10 and 20 MeV.
- Beam Current: The beam current is adjusted to maximize production without overheating the target, typically in the range of 10-100 μA .
- Irradiation Time: The duration of the bombardment is determined by the half-life of ^{110}In and the desired activity, typically several hours.

3. Post-Irradiation Processing:

- The irradiated target is allowed to cool for a short period to allow for the decay of short-lived, unwanted isotopes.
- The target is then remotely transferred to a hot cell for chemical processing.

Experimental Workflow: Synthesis of ^{110}In



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Figure 1. Experimental workflow for the synthesis of **Indium-110**.

Radiochemical Separation and Purification

After irradiation, the **Indium-110** produced must be chemically separated from the bulk cadmium target material and any other radionuclidic impurities. This is a critical step to obtain high-purity ^{110}In for research or potential applications. A common and effective method involves a combination of solvent extraction and ion-exchange chromatography.

Experimental Protocol: Separation and Purification

1. Dissolution of the Target:

- The irradiated ^{110}CdO pellet is dissolved in a minimal volume of concentrated nitric acid (HNO_3). The dissolution is typically performed under gentle heating in the hot cell.

2. Initial Separation by Solvent Extraction:

- The resulting solution is adjusted to a specific acidity (e.g., in hydrochloric acid, HCl).
- Indium is selectively extracted into an organic phase using a suitable extractant, such as tributyl phosphate (TBP) or di(2-ethylhexyl)phosphoric acid (D2EHPA) dissolved in an organic solvent like kerosene. Cadmium remains in the aqueous phase.
- The organic phase containing the indium is then washed with an acidic solution to remove any co-extracted impurities.
- The purified indium is back-extracted from the organic phase into a fresh aqueous phase, typically a dilute acid solution.

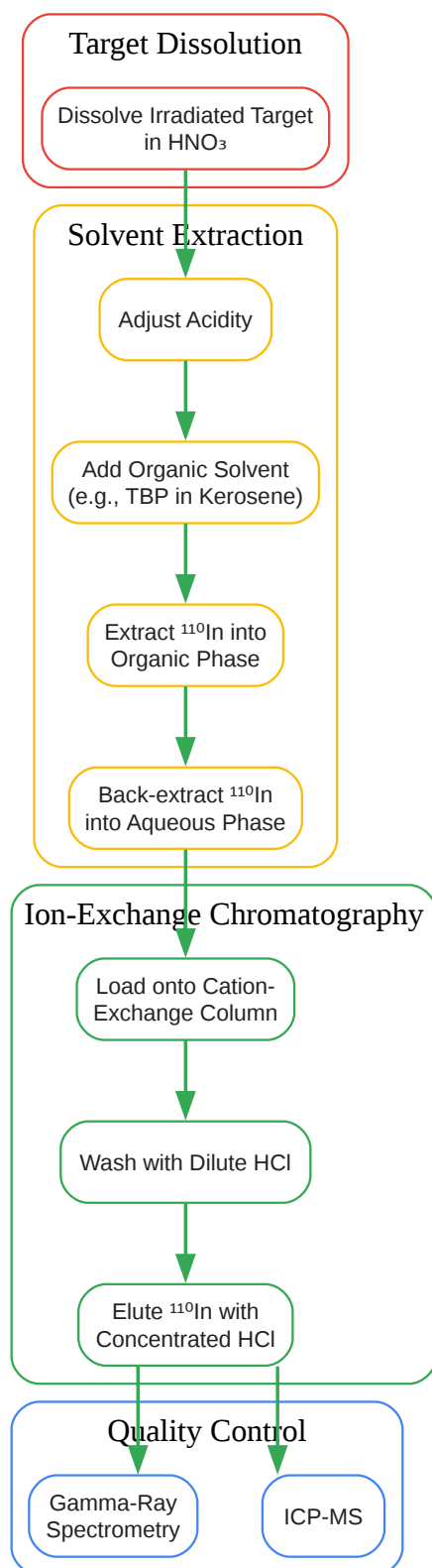
3. Final Purification by Ion-Exchange Chromatography:

- The aqueous solution containing the indium from the back-extraction step is loaded onto a cation-exchange resin column (e.g., Dowex 50W-X8).
- The column is washed with dilute HCl to remove any remaining cationic impurities.
- Indium is then selectively eluted from the column using a more concentrated HCl solution. Cadmium, if any remains, has a different elution profile and can be effectively separated.
- The eluted fraction containing the purified ^{110}In is collected.

4. Quality Control:

- The final product is analyzed for radionuclidic purity using gamma-ray spectrometry.
- The chemical purity is assessed using techniques such as inductively coupled plasma mass spectrometry (ICP-MS).

Workflow for Radiochemical Separation



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Figure 2. Workflow for the radiochemical separation of **Indium-110**.

Identification and Characterization

The primary method for the identification and quantification of **Indium-110** is gamma-ray spectrometry. The decay of ^{110}In and its daughter ^{110}Cd produces a characteristic spectrum of gamma rays.

Gamma-Ray Spectroscopy

A high-purity germanium (HPGe) detector is used to measure the gamma-ray spectrum of the purified ^{110}In sample. The detector is calibrated using standard sources with well-known gamma-ray energies and intensities. The characteristic gamma-ray peaks of ^{110}In are then identified in the measured spectrum.

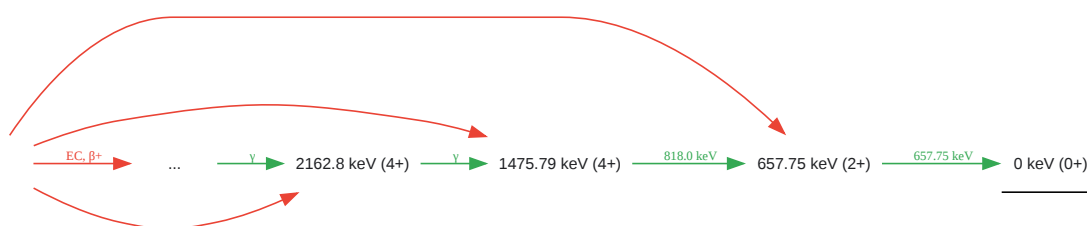
Table 3: Principal Gamma-Ray Emissions from the Decay of ^{110}In

Energy (keV)	Intensity (%)
641.7	3.6
657.75	97.5
706.7	25.4
744.3	11.2
763.9	30.8
818.0	12.7
884.67	75.0
937.48	66.0
1300.1	10.7
1505.0	16.5
1562.2	11.2
1775.3	6.8

Note: Data is compiled from various nuclear data sources. Intensities are given per 100 decays.

Decay Scheme of Indium-110

The decay of ^{110}In proceeds primarily to excited states of ^{110}Cd , which then de-excite by emitting gamma rays.



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Figure 3. Simplified decay scheme of **Indium-110**.

This technical guide provides a foundational understanding of the synthesis and discovery of **Indium-110**. The detailed protocols and data presented herein are intended to serve as a valuable resource for researchers and professionals in the fields of nuclear chemistry, radiopharmaceutical development, and related scientific disciplines.

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References

- 1. Indium-110 - isotopic data and properties [chemlin.org]
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